

# inter-laboratory comparison of PFOS measurement techniques

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## Compound of Interest

Compound Name: FLUORAD FC-100

CAS No.: 147335-40-8

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A comprehensive guide to the inter-laboratory comparison of Perfluorooctanesulfonic acid (PFOS) measurement techniques, designed for researchers, scientists, and drug development professionals. This document provides a detailed comparison of analytical methodologies, supported by experimental data from various proficiency testing schemes and inter-laboratory studies.

## Comparison of PFOS Measurement Performance in Water

The analysis of PFOS in water is crucial for environmental monitoring and public health protection. The following table summarizes the performance of laboratories in a proficiency test for PFOS in water samples. The data is based on a study where the assigned value was the robust average of participants' results.

Performance Metric	Surface Water	Wastewater	Drinking Water
Repeatability (CVr)	3 - 11% <sup>[1]</sup>	3 - 11% <sup>[1]</sup>	-
Reproducibility (CVR)	7 - 31% <sup>[1]</sup>	20 - 40% <sup>[1]</sup>	-
Recovery	84 - 100% <sup>[1]</sup>	84 - 100% <sup>[1]</sup>	-
Assigned Value (ng/L)	-	-	7 (Total PFOS) <sup>[2]</sup>
Robust Standard Deviation of Results	11 - 19% for 12 PFAS components, 22-27% for three, and 32-33% for PFDS and PFTrDA in a groundwater proficiency test. <sup>[3]</sup>	-	-

## Comparison of PFOS Measurement Performance in Soil

Soil contamination with PFOS is a significant concern due to its persistence and potential to enter the food chain. This table presents data from an inter-laboratory study on PFOS in soil.

Performance Metric	Contaminated Site Soil	Formulated Soil
Assigned Value (µg/kg)	-	25.7 (Total PFOS) <sup>[2]</sup>
Satisfactory z-scores (	z	< 2)
Satisfactory En-scores (	En	< 1)

## Comparison of PFOS Measurement Performance in Fish

The bioaccumulation of PFOS in aquatic organisms is a key exposure pathway for humans. The following data is from a proficiency test involving the analysis of PFOS in fish tissue.

Performance Metric	Contaminated Site Fish	Formulated Fish
Assigned Value ( $\mu\text{g}/\text{kg}$ )	-	64.9 (Total PFOS)[2]
Satisfactory z-scores (	z	< 2)
Satisfactory En-scores (	En	< 1)

## Experimental Protocols

The following sections detail the methodologies for three common standard methods used for the determination of PFOS.

### EPA Method 537.1: Determination of Selected Per- and Polyfluorinated Alkyl Substances in Drinking Water

This method is designed for the analysis of 18 PFAS, including PFOS, in drinking water using solid-phase extraction (SPE) and liquid chromatography/tandem mass spectrometry (LC/MS/MS).

#### 1. Sample Collection and Preservation:

- Samples are collected in 250-mL polypropylene bottles containing Trizma® preservative.
- Samples should be chilled during shipment and stored at or below 6 °C until extraction.
- Extraction must be performed within 14 days of collection.

#### 2. Solid-Phase Extraction (SPE):

- A 250 mL water sample is passed through an SPE cartridge packed with polystyrene-divinylbenzene (PSDVB).
- The cartridge is then washed with reagent water.
- The analytes are eluted from the cartridge with a small amount of methanol.

#### 3. Extract Concentration and Reconstitution:

- The methanol eluate is concentrated to dryness under a gentle stream of nitrogen.
- The residue is reconstituted in a solution of methanol and water.

#### 4. Instrumental Analysis:

- The reconstituted extract is analyzed by LC/MS/MS.
- A C18 reversed-phase column is commonly used for chromatographic separation.
- The mass spectrometer is operated in negative ion electrospray ionization (ESI) mode with multiple reaction monitoring (MRM).

## **ISO 25101:2009: Water quality — Determination of perfluorooctanesulfonate (PFOS) and perfluorooctanoate (PFOA)**

This international standard specifies a method for the determination of linear isomers of PFOS and PFOA in unfiltered drinking water, groundwater, and surface water.

#### 1. Sample Preparation:

- The water sample is passed through a solid-phase extraction (SPE) cartridge to extract the analytes.

#### 2. Elution and Concentration:

- The analytes are eluted from the SPE cartridge with a suitable solvent.
- The eluate is then concentrated.

#### 3. Instrumental Analysis:

- The concentrated extract is analyzed by high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS).
- The method is applicable to a concentration range of 2.0 ng/L to 10,000 ng/L for PFOS.[2]

## ASTM D7979-17: Standard Test Method for Determination of Per- and Polyfluoroalkyl Substances in Water, Sludge, Influent, Effluent and Wastewater

This standard test method is for the determination of selected PFAS in various water and sludge matrices by liquid chromatography tandem mass spectrometry (LC/MS/MS). While the full text of this standard is not publicly available, information from application notes indicates the following:

- The method is applicable to reagent water, surface water, sludge, and wastewaters.[4]
- It is not intended for drinking water matrices.[4]
- The method has been investigated for a range of PFAS compounds.[4]
- One approach based on this method involves direct injection of water samples with minimal sample preparation, requiring a highly sensitive mass spectrometer.

### Visualized Experimental Workflow

The following diagram illustrates a general workflow for the analysis of PFOS in environmental samples.



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